

9-Methyladenine 1-oxide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Methyladenine 1-oxide

Cat. No.: B15375758

[Get Quote](#)

CAS Number: 10184-51-7 Molecular Formula: $C_6H_7N_5O$

This technical guide provides an in-depth overview of **9-Methyladenine 1-oxide**, a derivative of the purine base adenine. Due to the limited availability of data for this specific compound, this guide incorporates information from closely related adenine N-oxides to offer a comprehensive understanding for researchers, scientists, and drug development professionals.

Physicochemical Properties

Quantitative data for **9-Methyladenine 1-oxide** is summarized in the table below. For comparative purposes, data for the parent compound, 9-Methyladenine, is also included where available.

Property	9-Methyladenine 1-oxide	9-Methyladenine
CAS Number	10184-51-7	700-00-5
Molecular Formula	C ₆ H ₇ N ₅ O	C ₆ H ₇ N ₅
Molecular Weight	165.15 g/mol	149.15 g/mol
Appearance	Not specified	Beige crystals
Melting Point	Not specified	300-305 °C
Purity (typical)	Not specified	≥97.5%
Infrared Spectrum	Not specified	Conforms to structure

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **9-Methyladenine 1-oxide** is not readily available in the published literature, a general method for the N-oxidation of adenine derivatives can be employed.

Experimental Protocol: General N-oxidation of Adenine Derivatives

This protocol is adapted from general procedures for the synthesis of purine N-oxides.

Materials:

- 9-Methyladenine
- m-Chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide in acetic acid
- Dichloromethane (DCM) or other suitable solvent
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- Dissolve 9-Methyladenine in a suitable solvent such as dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a solution of the oxidizing agent (e.g., m-CPBA in DCM) to the cooled solution of 9-Methyladenine with constant stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate.
- Separate the organic layer and wash it sequentially with sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of methanol in dichloromethane).
- Characterize the final product using spectroscopic methods.

Characterization

Spectroscopic data for **9-Methyladenine 1-oxide** is not widely published. The following are expected characterization details based on the structure and data from the parent compound, 9-Methyladenine.

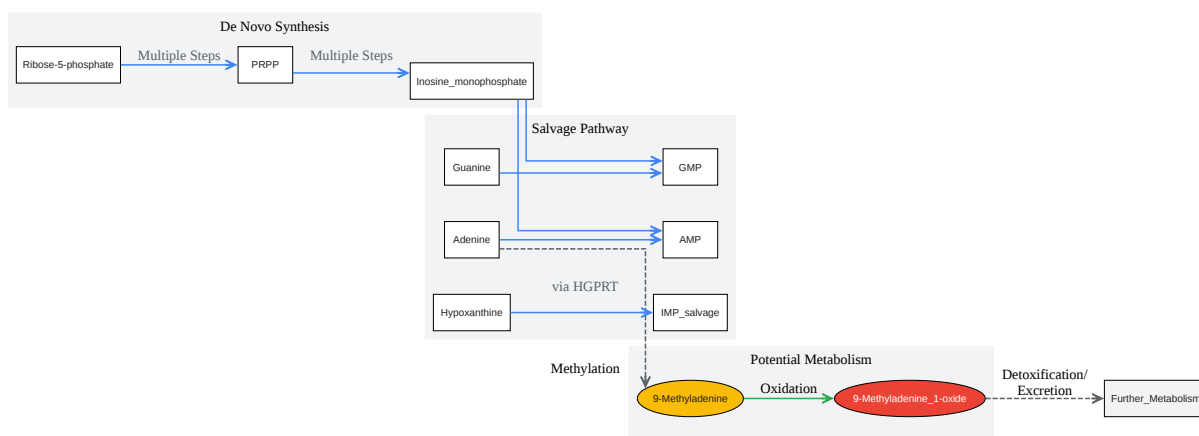
- ¹H NMR: The proton NMR spectrum is expected to show characteristic peaks for the methyl group and the purine ring protons. The chemical shifts of the protons adjacent to the N1-oxide are likely to be shifted downfield compared to 9-Methyladenine due to the deshielding effect of the N-oxide group.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **9-Methyladenine 1-oxide** (165.15 g/mol).

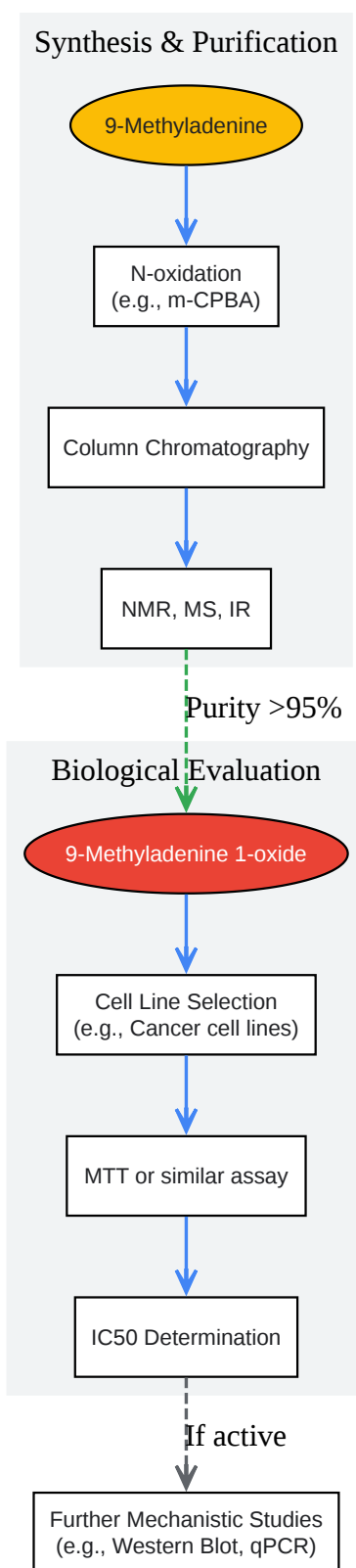
- Infrared (IR) Spectroscopy: The IR spectrum would likely exhibit characteristic N-O stretching vibrations, in addition to the typical C=C, C-N, and N-H stretching and bending frequencies of the purine ring.

Biological Activity and Potential Signaling Pathways

Specific biological activity data for **9-Methyladenine 1-oxide** is limited. However, studies on adenine N-oxides, in general, suggest potential biological relevance. Adenine N-oxides have been investigated for their cytotoxic and mutagenic properties. It is hypothesized that N-oxidation can alter the hydrogen bonding patterns of the nucleobase, potentially affecting DNA replication and transcription.

The introduction of an N-oxide can also influence the metabolic fate of the molecule. The diagram below illustrates a simplified overview of purine metabolism, indicating where a modified base like **9-Methyladenine 1-oxide** might be introduced or processed.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [9-Methyladenine 1-oxide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15375758#9-methyladenine-1-oxide-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com